

Reactivity Profile of 3-Hydroxy-4-methylphenylboronic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy-4-methylphenylboronic acid

Cat. No.: B1307599

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Hydroxy-4-methylphenylboronic acid is a versatile organic building block of significant interest in medicinal chemistry and materials science. Its utility stems from the presence of the boronic acid functional group, which enables a variety of cross-coupling reactions, most notably the Suzuki-Miyaura and Chan-Lam couplings. This guide provides an in-depth overview of the reactivity profile of **3-Hydroxy-4-methylphenylboronic acid**, focusing on its participation in these key transformations. Due to a lack of specific quantitative data for this particular compound in the public domain, the experimental details and yields provided are based on established protocols for closely related substituted phenylboronic acids and should be considered illustrative.

Core Reactivity: Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a cornerstone of modern organic synthesis, facilitating the formation of carbon-carbon bonds between a boronic acid and an organohalide (or triflate) using a palladium catalyst and a base. This reaction is widely employed in the synthesis of biaryl and substituted aromatic compounds, which are common motifs in pharmaceuticals and functional materials.

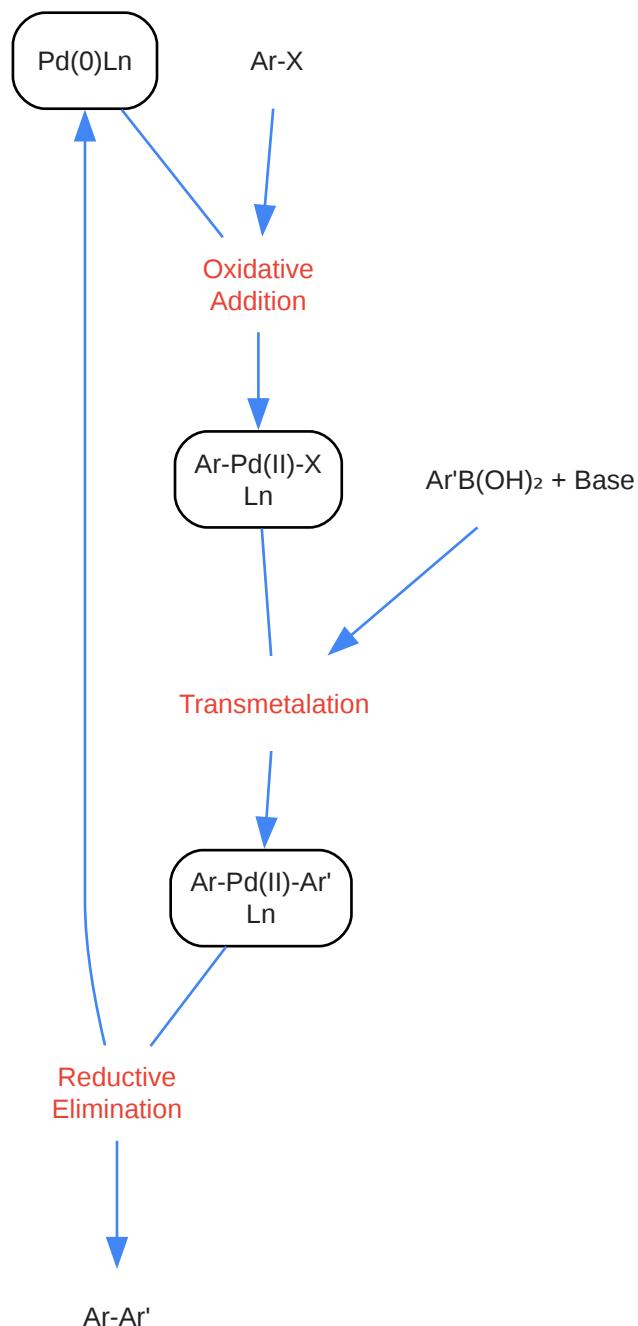
General Reaction Scheme

The general scheme for the Suzuki-Miyaura coupling of **3-Hydroxy-4-methylphenylboronic acid** with an aryl halide is depicted below.

Caption: General scheme of the Suzuki-Miyaura coupling.

Catalytic Cycle

The catalytic cycle of the Suzuki-Miyaura reaction involves three key steps: oxidative addition, transmetalation, and reductive elimination.

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Reactivity Profile of 3-Hydroxy-4-methylphenylboronic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1307599#reactivity-profile-of-3-hydroxy-4-methylphenylboronic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com